

Application Notes and Protocols for 5-Methyl-1-phenylhexane-1,2-dione

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Compound of Interest

Compound Name: 5-Methyl-1-phenylhexane-1,2-dione

Cat. No.: B8613780

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **5-Methyl-1-phenylhexane-1,2-dione** was found. The following information is based on the general properties and hazards of alpha-diketones and structurally similar compounds. It is imperative to handle this compound with extreme caution and to perform a thorough risk assessment before use.

Introduction

5-Methyl-1-phenylhexane-1,2-dione is an alpha-diketone with potential applications in organic synthesis and medicinal chemistry. As with many diketones, particularly those with aromatic groups, this compound may exhibit reactivity and potential instability, necessitating careful handling and storage procedures to ensure the safety of laboratory personnel and the integrity of the compound. This document provides detailed protocols for the safe handling, storage, and disposal of **5-Methyl-1-phenylhexane-1,2-dione**, based on the known characteristics of similar chemical structures.

Physicochemical Data

Limited experimental data is available for **5-Methyl-1-phenylhexane-1,2-dione**. The following table summarizes computed and expected properties based on its isomers and related compounds.

Property	Value	Source/Notes
Molecular Formula	C ₁₃ H ₁₆ O ₂	PubChem
Molecular Weight	204.26 g/mol	PubChem
Appearance	Likely a liquid or low-melting solid	Inferred from similar compounds
Boiling Point	Not available	---
Melting Point	Not available	---
Solubility	Expected to be soluble in organic solvents	Inferred from structure
Stability	Potentially unstable, especially under prolonged storage. ^[1]	Aromatic alpha-diketones are known to be generally unstable. ^[1]

Safety and Handling Precautions

Alpha-diketones are known to be reactive and may pose health risks. They can act as electrophiles and may react with biological nucleophiles.^[2] Therefore, stringent safety measures are required.

3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves before use and dispose of them properly after handling.
- **Body Protection:** A lab coat is mandatory. For larger quantities or when there is a risk of splashing, consider an apron or chemical-resistant suit.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or vapors are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

3.2. Engineering Controls

- Ventilation: All handling of **5-Methyl-1-phenylhexane-1,2-dione** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eyewash Station and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

3.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Experimental Protocols

4.1. Receiving and Unpacking

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear appropriate PPE (gloves, lab coat, eye protection) before opening the package.
- Open the package in a chemical fume hood.
- Verify that the compound received is the one ordered and that the label is intact and legible.
- Affix a label with the date of receipt and the intended user's name.

4.2. Aliquoting and Weighing

- Perform all aliquoting and weighing operations within a chemical fume hood.
- Use a dedicated, clean spatula and weighing vessel.
- If the compound is a solid, handle it gently to avoid creating dust.
- If it is a liquid, use a calibrated pipette with a disposable tip.

- Close the primary container tightly immediately after use.

4.3. In Case of a Spill

- Evacuate the immediate area.
- If the spill is large or you are unsure how to handle it, contact your institution's environmental health and safety (EHS) department.
- For small spills, and if you are trained to do so, wear appropriate PPE and contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- All materials used for cleanup should be disposed of as hazardous waste.

Storage and Stability

Aromatic alpha-diketones have been reported to be unstable upon storage.^[1]

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and dark place. A refrigerator or freezer is recommended for long-term storage.
- **Inert Atmosphere:** For long-term stability, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.
- **Labeling:** The storage container should be clearly labeled with the compound name, date of receipt, and any known hazards.

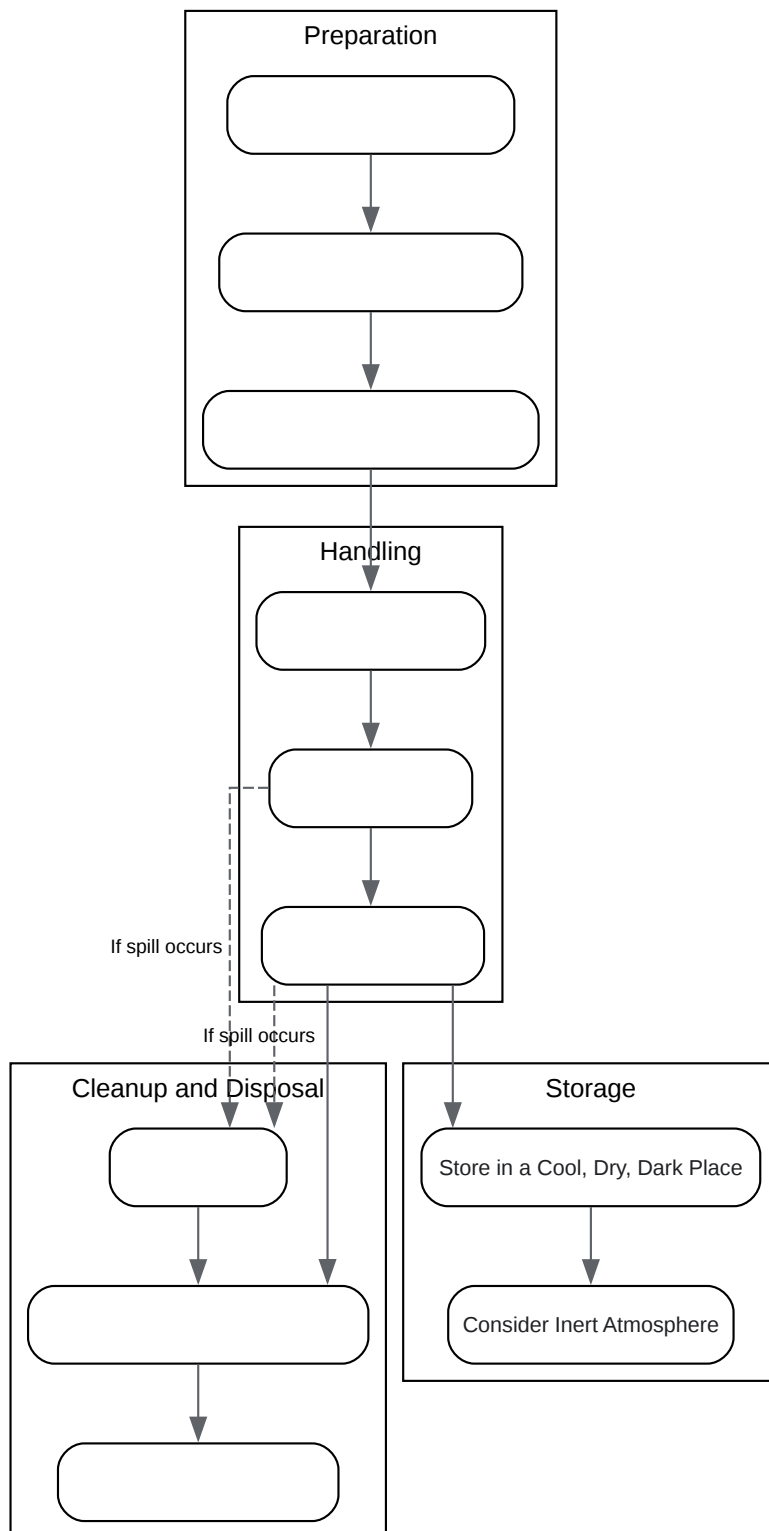
Disposal

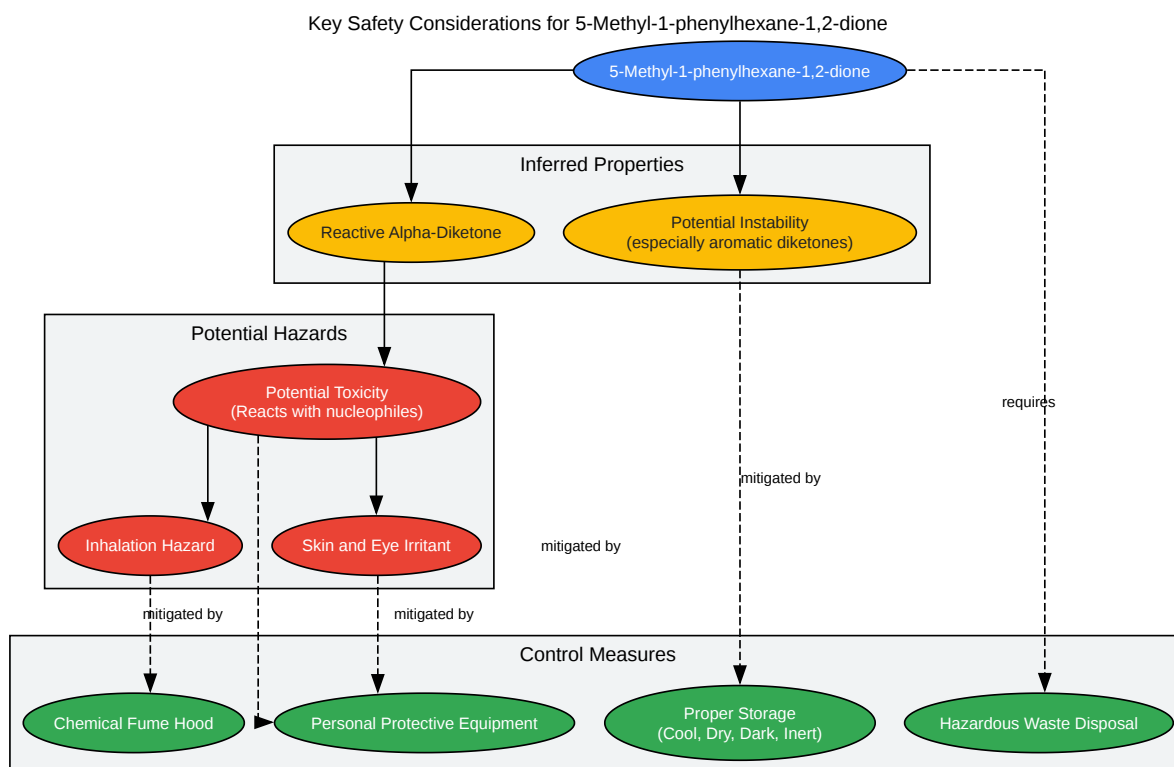
Dispose of **5-Methyl-1-phenylhexane-1,2-dione** and any contaminated materials in accordance with all applicable federal, state, and local regulations for hazardous chemical

waste. Do not dispose of it down the drain.

Visualizations

Safe Handling and Storage Workflow for 5-Methyl-1-phenylhexane-1,2-dione





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- 2. Diacetyl and related flavorant α -Diketones: Biotransformation, cellular interactions, and respiratory-tract toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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